

Solubility Profile of 4-tert-Butylphenyl Salicylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *4-tert-Butylphenyl salicylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-tert-butylphenyl salicylate** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development and materials science in understanding the physicochemical properties of this compound, particularly its behavior in different solvent systems. This document summarizes available quantitative solubility data, outlines a detailed experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Introduction to 4-tert-Butylphenyl Salicylate

4-tert-Butylphenyl salicylate, a salicylic acid ester, is a white crystalline powder. It is primarily utilized as an ultraviolet (UV) light absorber in various materials, including plastics and coatings, to prevent degradation from sun exposure. Its efficacy in these applications is intrinsically linked to its solubility and compatibility with the host material. Understanding its solubility in a range of organic solvents is therefore crucial for formulation development, quality control, and process optimization.

Quantitative Solubility Data

The solubility of **4-tert-butylphenyl salicylate** has been determined in several common organic solvents. The following table summarizes the available quantitative data, presented as

weight percentage (w/w %). This format allows for a direct comparison of the compound's solubility across different solvent environments.

Solvent	Solubility (w/w %)
Anhydrous Ethanol	79% [1] [2]
Ethyl Acetate	153% [1] [2]
Butanone (Methyl Ethyl Ketone)	197% [1] [2]
Toluene	158% [1] [2]
Stoddard Solvent	39% [2]
Water	< 0.1% [1] [2]

Note: The temperature at which these solubility measurements were taken is not explicitly stated in the available literature, but it is typically assumed to be at or around room temperature (approximately 20-25°C) unless otherwise specified.

Experimental Protocols for Solubility Determination

While a specific, published experimental protocol for determining the solubility of **4-tert-butylphenyl salicylate** is not readily available, a standard and widely accepted method for solid compounds in organic solvents is the isothermal equilibrium method followed by gravimetric analysis. This method is reliable for determining the thermodynamic solubility of a compound at a given temperature.

Isothermal Equilibrium and Gravimetric Method

Objective: To determine the saturation solubility of **4-tert-butylphenyl salicylate** in a given organic solvent at a constant temperature.

Materials:

- **4-tert-Butylphenyl Salicylate** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)

- Scintillation vials or sealed glass flasks
- Constant temperature shaker or water bath
- Analytical balance (readable to at least 0.1 mg)
- Syringe filters (chemically compatible with the solvent, e.g., PTFE)
- Syringes
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-tert-butylphenyl salicylate** to a series of scintillation vials or sealed glass flasks. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
 - Add a known volume or mass of the selected organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or water bath set to the desired experimental temperature (e.g., 25°C).
 - Agitate the mixtures for a sufficient period to ensure that equilibrium is reached. A typical duration is 24 to 72 hours. Preliminary studies can be conducted to determine the minimum time required to reach equilibrium by taking measurements at different time points until the concentration of the solute remains constant.
- Sample Withdrawal and Filtration:

- Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a short period (e.g., 30 minutes) to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved solid particles.

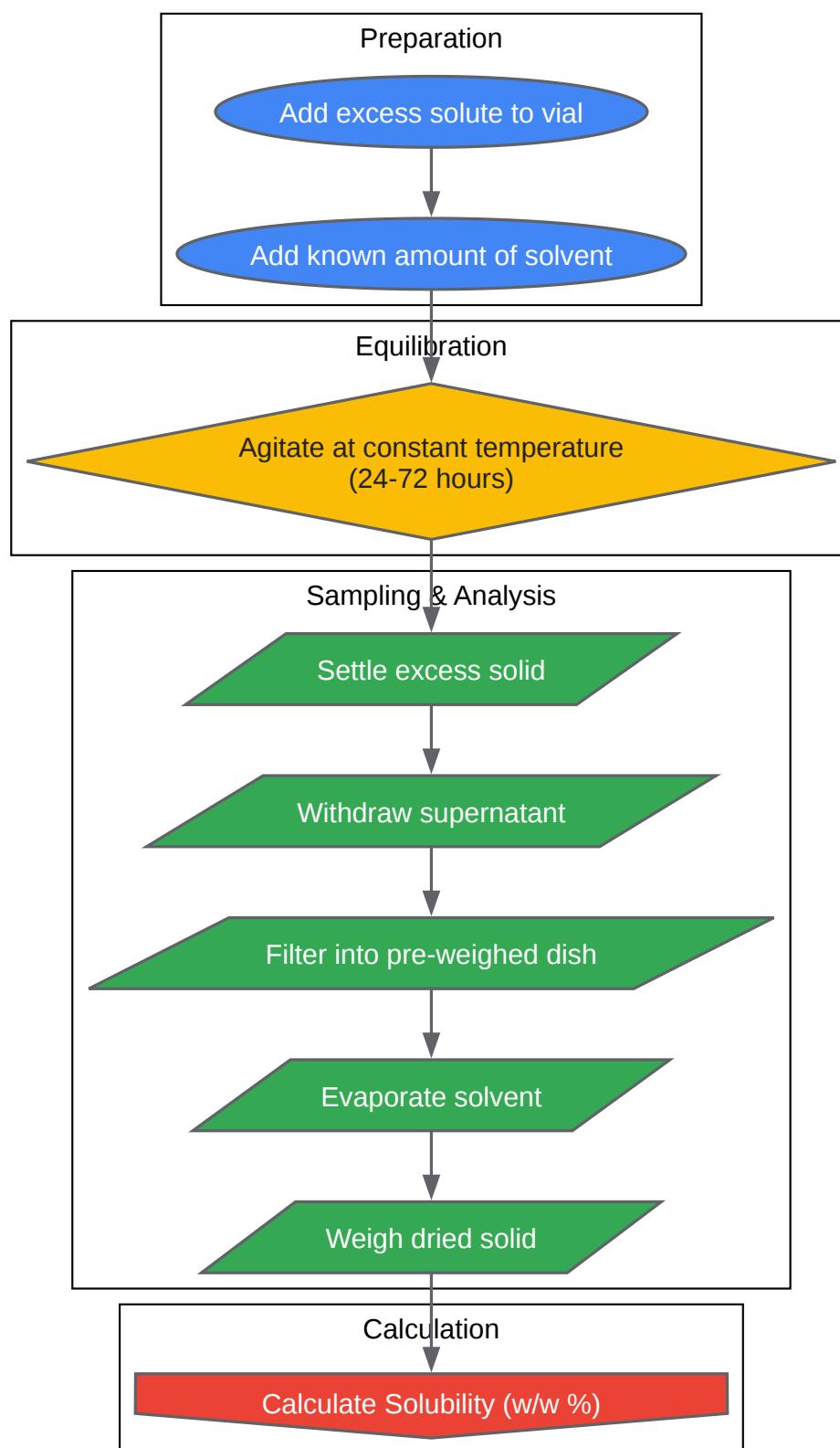
- Gravimetric Analysis:
 - Record the exact mass of the filtered saturated solution.
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60°C). Alternatively, a vacuum desiccator can be used for more sensitive compounds or volatile solvents.
 - Continue drying until a constant mass of the solid residue (**4-tert-butylphenyl salicylate**) is achieved. This is confirmed by repeated weighing until the mass no longer changes.
 - Record the final mass of the dried solid.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:
$$\text{Solubility (w/w \%)} = (\text{Mass of dried solid} / \text{Mass of saturated solution}) \times 100$$

Safety Precautions:

- All procedures should be performed in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.
- Consult the Safety Data Sheet (SDS) for **4-tert-butylphenyl salicylate** and the specific organic solvent being used for detailed handling and disposal information.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **4-tert-butylphenyl salicylate**.

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Caption: Workflow for Solubility Determination.

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- To cite this document: BenchChem. [Solubility Profile of 4-tert-Butylphenyl Salicylate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167193#solubility-of-4-tert-butylphenyl-salicylate-in-organic-solvents>]

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